Synthesis of "3-[(4-Chlorophenyl)sulfamoyl]benzoic acid" protocol

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Compound of Interest

Compound Name:	*3-[(4-Chlorophenyl)sulfamoyl]benzoic acid*
CAS No.:	*147410-78-4*
Cat. No.:	*B3378771*

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An Application Note for the Synthesis of **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid**

Abstract

This document provides a comprehensive guide for the synthesis, purification, and characterization of **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid**, a key intermediate in medicinal chemistry and materials science. The protocol details a robust method based on the nucleophilic substitution reaction between 3-(Chlorosulfonyl)benzoic acid and 4-Chloroaniline. This application note is designed for researchers in organic synthesis, drug discovery, and chemical development, offering in-depth procedural details, mechanistic insights, safety protocols, and characterization data.

Introduction and Scientific Context

Sulfonamides represent a cornerstone functional group in modern pharmacology, integral to a wide array of therapeutic agents. The target molecule, **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid**, is a bifunctional organic compound featuring both a carboxylic acid and a sulfonamide

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moiety. This structural arrangement makes it a valuable building block for creating more complex molecules, particularly in the development of novel pharmaceuticals and agrochemicals where the sulfonamide linkage can modulate biological activity.[1][2]

The synthetic strategy employed is a classic and efficient nucleophilic acyl substitution at the sulfonyl group. The highly reactive sulfonyl chloride of 3-(Chlorosulfonyl)benzoic acid serves as an excellent electrophile for the nucleophilic primary amine of 4-Chloroaniline.[3] This reaction is favored due to the stability of the resulting sulfonamide bond and the straightforward nature of the synthesis.

Reaction Mechanism and Rationale

The core of this synthesis is the reaction between an amine and a sulfonyl chloride. The mechanism proceeds via a nucleophilic attack from the lone pair of electrons on the nitrogen atom of 4-Chloroaniline onto the electrophilic sulfur atom of the 3-(Chlorosulfonyl)benzoic acid. This attack forms a tetrahedral intermediate. The subsequent collapse of this intermediate expels the chloride ion as a leaving group, and a proton is removed from the nitrogen (typically by a base), yielding the stable sulfonamide product and hydrochloric acid (HCl) as a byproduct.

The inclusion of a base, such as pyridine or sodium carbonate, is crucial. It serves to neutralize the HCl generated during the reaction, preventing the protonation of the starting amine, which would render it non-nucleophilic and halt the reaction.

Diagram: Synthetic Pathway

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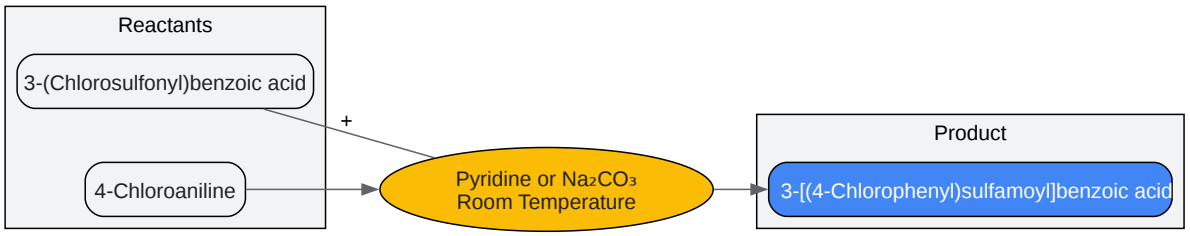

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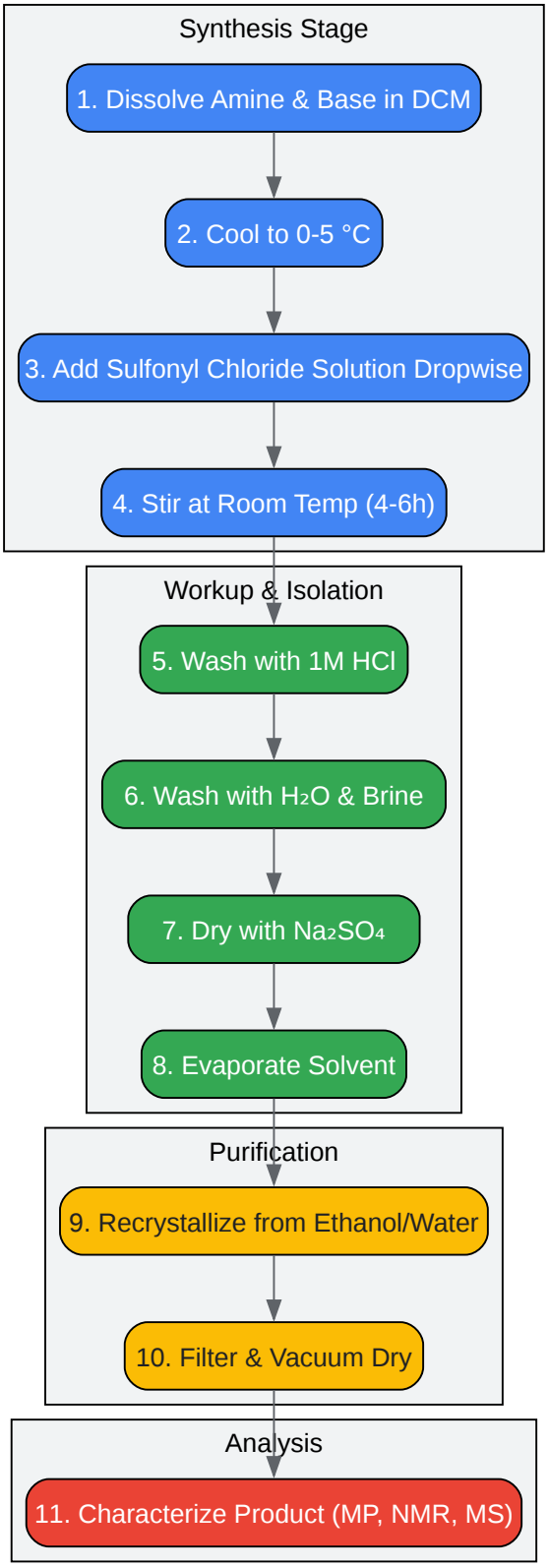

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Sources

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